

Personal protective equipment for handling GPR35 agonist 3

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Essential Safety and Handling Guide for GPR35 Agonist 3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GPR35 agonist 3**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment. **GPR35 agonist 3** is a synthetic compound used for research into various conditions, including gastric cancer, type 2 diabetes, and cardiovascular diseases.[1] As with any research chemical, a thorough risk assessment should be conducted before handling.

Personal Protective Equipment (PPE)

A comprehensive assessment of the task-specific hazards is necessary to select the appropriate PPE.[2][3] The following table summarizes the minimum recommended PPE for handling **GPR35 agonist 3** in a laboratory setting.



PPE Category	Minimum Requirement	Recommended Specifications	Rationale
Eye and Face Protection	Safety glasses with side shields	ANSI Z87.1 compliant safety glasses.[2][4][5] For tasks with a splash hazard (e.g., preparing solutions), chemical splash goggles and a face shield are required.[2] [4][5][6]	Protects against accidental splashes, aerosols, and flying particles.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a common choice. However, for compounds with unknown toxicity, consider wearing double gloves or a more robust glove type like a flexible laminate glove under a heavy-duty outer glove.[4] Always check glove compatibility charts.	Prevents skin contact and absorption of the chemical.[6]
Body Protection	Laboratory coat	A flame-resistant lab coat is recommended, especially when working with flammable solvents.[4] [5] The coat should be fully buttoned with sleeves down.	Protects skin and personal clothing from contamination.[6]
Foot Protection	Closed-toe shoes	Substantial shoes made of a material	Protects feet from spills and falling



Safety Operating Guide

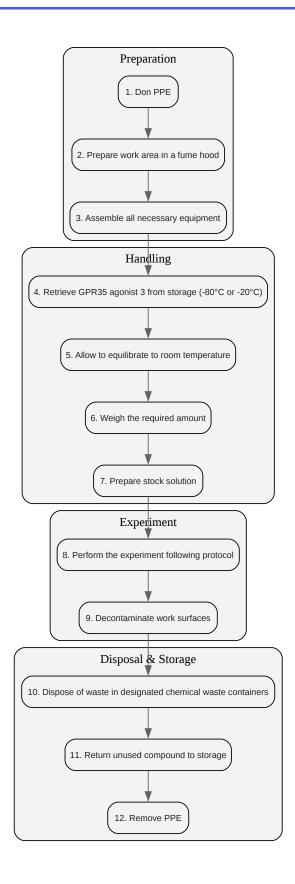
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		that will not absorb chemicals.	objects.[2][6]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If there is a risk of generating aerosols or dust, or if working outside of a fume hood, a NIOSH- approved respirator (e.g., N95 or higher) may be necessary.[6]	Prevents inhalation of the compound.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **GPR35 agonist 3** from receipt to use in an experiment.





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Caption: Workflow for Safe Handling of GPR35 Agonist 3.



Disposal Plan

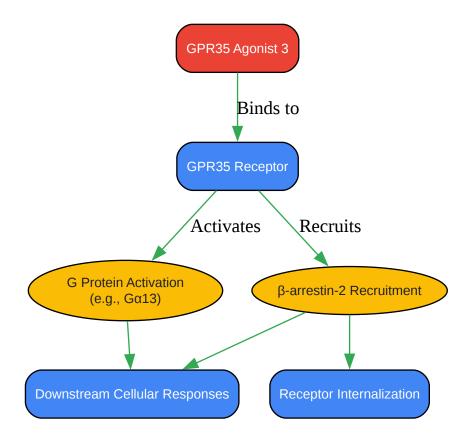
All waste contaminated with **GPR35 agonist 3** must be treated as hazardous chemical waste.

- · Solid Waste:
 - Contaminated consumables (e.g., pipette tips, tubes, gloves, weighing paper) should be collected in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Unused solutions containing GPR35 agonist 3 should be collected in a labeled, sealed, and appropriate hazardous liquid waste container.
 - o Do not pour chemical waste down the drain.
- Container Disposal:
 - Empty containers of GPR35 agonist 3 should be triple-rinsed with an appropriate solvent.
 The rinsate must be collected as hazardous liquid waste. After rinsing, the container can be disposed of according to institutional guidelines.
- · Waste Pickup:
 - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

GPR35 Signaling Pathway Overview

GPR35 is a G protein-coupled receptor (GPCR).[7] Upon activation by an agonist, it can initiate downstream signaling cascades. One of the key pathways involves the recruitment of β -arrestin-2, which can lead to receptor internalization and desensitization, as well as initiating G protein-independent signaling.[8]





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